

Solubility and storage conditions for (±)-Jasmonic acid-d5

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Compound of Interest

Compound Name: (±)-Jasmonic acid-d5

Cat. No.: B12407942

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An In-depth Technical Guide on (±)-Jasmonic acid-d5: Solubility and Storage

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the physicochemical properties of isotopically labeled compounds is paramount for ensuring experimental accuracy and reproducibility. This guide provides a detailed overview of the solubility and optimal storage conditions for **(±)-Jasmonic acid-d5**, a deuterated analog of the plant hormone jasmonic acid. **(±)-Jasmonic acid-d5** is frequently utilized as an internal standard for the quantification of jasmonic acid in various biological matrices by mass spectrometry.^{[1][2]}

Solubility Data

The solubility of **(±)-Jasmonic acid-d5** has been determined in several common laboratory solvents. The quantitative data is summarized in the table below. It is important to note that for dimethyl sulfoxide (DMSO), the use of newly opened, non-hygroscopic solvent is recommended as water content can significantly affect solubility.^[3]

Solvent	Solubility	Molar Concentration	Notes
Dimethyl sulfoxide (DMSO)	100 mg/mL	464.47 mM	Ultrasonic assistance may be required.[3]
Chloroform	Slightly soluble	Not specified	Commercially available as a solution.[2]
Methanol	Slightly soluble	Not specified	
Methyl Acetate	5 mg/mL solution	Not specified	

For comparison, the solubility of the non-deuterated form, (±)-Jasmonic acid, is approximately 25 mg/mL in dimethylformamide (DMF), 16 mg/mL in DMSO, and 3 mg/mL in PBS (pH 7.2).[4]

Storage and Stability

Proper storage of **(±)-Jasmonic acid-d5** is crucial to maintain its chemical integrity and ensure its performance as an internal standard. The recommended storage conditions vary depending on whether the compound is in solid form or dissolved in a solvent.

Solid Form:

- -20°C: Stable for up to 3 years.[5]
- 4°C: Stable for up to 2 years.[5]
- Protection from light is recommended.[5][6]

In Solvent:

- -80°C: The stock solution is stable for up to 6 months.[3][5][6]
- -20°C: The stock solution is stable for up to 1 month.[3][5][6]
- A solution in methyl acetate is reported to be stable for at least 2 years at -20°C.[2]

- Protection from light is recommended for solutions.[\[6\]](#)

For shipping, the compound is generally stable at room temperature for short periods.[\[2\]](#)[\[5\]](#)

Experimental Protocols

General Protocol for Solution Preparation:

To prepare a stock solution of **(±)-Jasmonic acid-d5**, the following general steps can be followed:

- Bring the vial of solid **(±)-Jasmonic acid-d5** to room temperature before opening to prevent condensation of moisture.
- Add the desired volume of a suitable solvent (e.g., DMSO) to the vial to achieve the target concentration.
- If using DMSO to achieve high concentrations, sonication may be necessary to facilitate dissolution.[\[3\]](#)
- For solvents in which the compound is only slightly soluble, vortexing and gentle heating may be attempted, though stability under these conditions should be considered.

Protocol for Solvent Exchange:

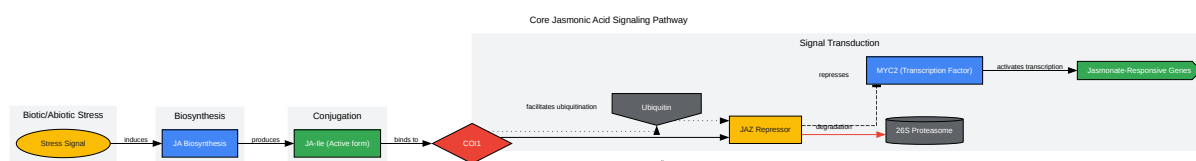
If **(±)-Jasmonic acid-d5** is supplied in a solvent that is not compatible with the intended application, the solvent can be exchanged using the following procedure, adapted from protocols for the non-deuterated form:[\[4\]](#)

- Under a gentle stream of an inert gas (e.g., nitrogen), carefully evaporate the original solvent (e.g., methyl acetate or ethanol).
- Immediately add the new solvent of choice (e.g., DMSO, DMF) to the dried residue.
- Ensure the new solvent is purged with an inert gas to remove dissolved oxygen, which can potentially degrade the compound over time.
- Vortex or sonicate as needed to ensure complete dissolution in the new solvent.

Visualizations

Jasmonic Acid Signaling Pathway:

The following diagram illustrates the core signaling pathway of jasmonic acid in plants. This pathway is crucial for plant defense responses to various stresses.^{[7][8]}



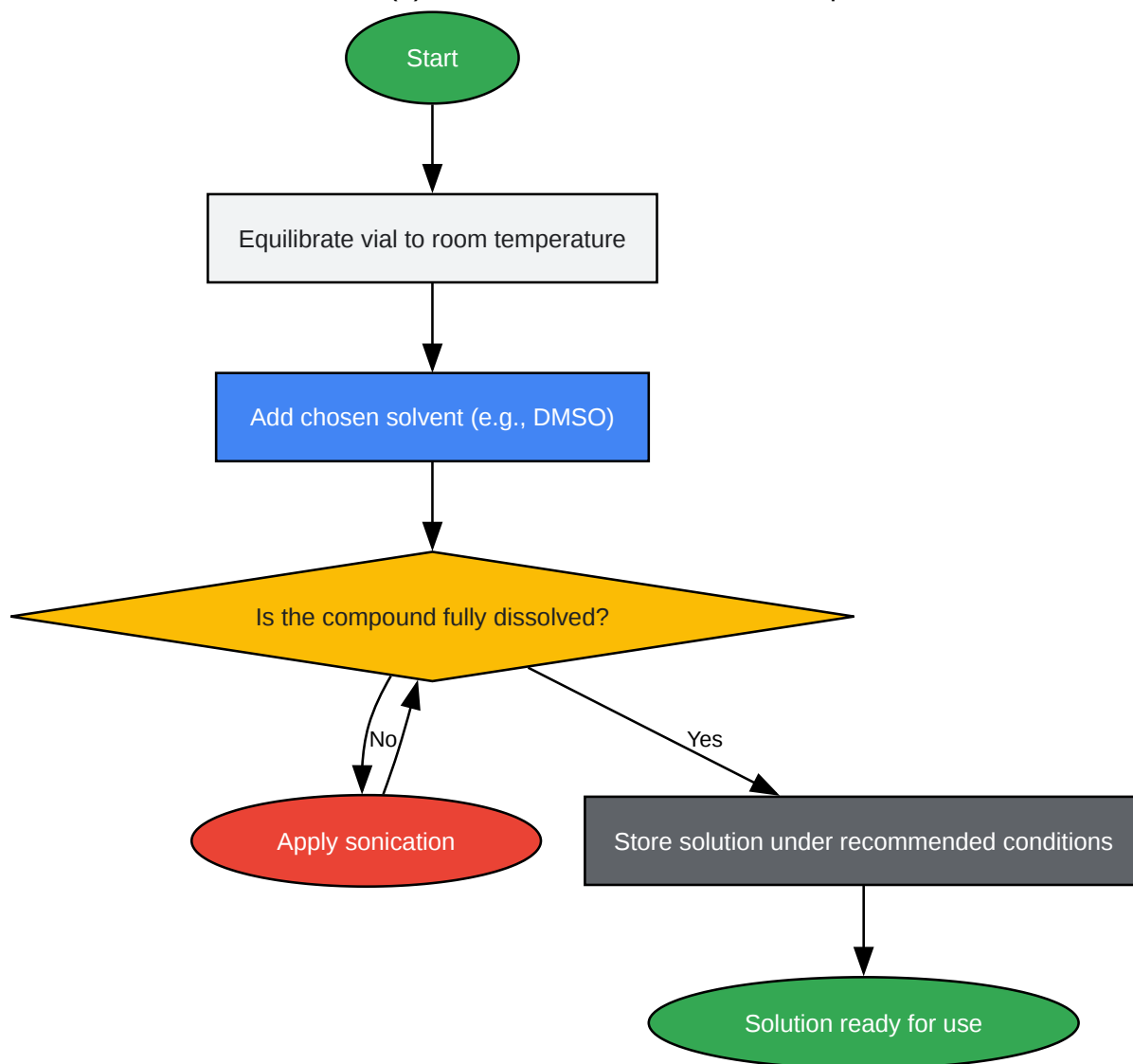
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Caption: Core Jasmonic Acid Signaling Pathway.

Experimental Workflow for Solution Preparation:

This diagram outlines a logical workflow for preparing a solution of **(±)-Jasmonic acid-d5** for experimental use.

Workflow for (±)-Jasmonic acid-d5 Solution Preparation



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Caption: Workflow for Solution Preparation.

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